

Personal protective equipment for handling Deoxynojirimycin

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Compound of Interest

Compound Name: Deoxynojirimycin

Cat. No.: B1663644

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Essential Safety and Handling Guide for Deoxynojirimycin

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Deoxynojirimycin** (DNJ) in a laboratory setting. It is designed to be a critical resource for researchers, scientists, and drug development professionals, ensuring the safe and effective use of this compound.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **Deoxynojirimycin**, particularly in its powdered form, to prevent inhalation, skin, and eye contact.^{[1][2]} The following table summarizes the recommended PPE.

PPE Category	Equipment	Specifications and Rationale
Eye and Face Protection	Safety Goggles or Safety Glasses with Side Shields	Must meet ANSI Z87.1 or equivalent standards to protect against splashes and airborne particles. A face shield may be necessary when handling larger quantities. [2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Double-gloving is recommended, especially when handling the pure compound. Gloves should be inspected before use and changed frequently, particularly if contaminated. [2] [3]
Body Protection	Laboratory Coat	A buttoned lab coat is recommended to cover the arms and torso completely. [2]
Respiratory Protection	N95 Respirator or higher	Recommended when handling the powder outside of a certified chemical fume hood to prevent the inhalation of airborne particles. A full-face respirator may be required for cleaning up large spills. [2] [3]

Physicochemical and Toxicological Data

Understanding the properties of **Deoxynojirimycin** is fundamental to its safe handling and storage.

Property	Value
Molecular Formula	C ₆ H ₁₃ NO ₄ [4]
Molar Mass	163.17 g/mol [1]
Physical Appearance	White solid[1][5]
Melting Point	195 - 196 °C / 383 - 384.8 °F[5]
Oral LD50 (Rat)	>5 g/kg[6]
Storage Temperature	Store in freezer[5] or at +2 to +8 °C[7]

Experimental Protocol: Safe Handling of Deoxynojirimycin

Adherence to a strict protocol is essential to minimize exposure and ensure a safe laboratory environment.

1. Preparation and Weighing (in a Chemical Fume Hood):

- Pre-use Inspection: Before handling, visually inspect the container for any damage or leaks. [2]
- Fume Hood Operation: Ensure the chemical fume hood is functioning correctly. The work surface inside the hood should be decontaminated before and after use.[2]
- Personal Protective Equipment: Don all required PPE, including a lab coat, safety goggles, and double gloves.[2] An N95 respirator should be used if there is a risk of aerosolization.[2][3]
- Handling Powder: Carefully open the primary container inside the fume hood. Use a clean spatula to transfer the desired amount of powder to a weigh paper or boat on a calibrated balance. Avoid creating dust.[1][2]
- Container Sealing: Securely close the primary container immediately after weighing.[1][2]

- Solution Preparation: If preparing a solution, add the solvent to the vessel containing the DNJ within the fume hood.

2. Storage of Stock and Working Solutions:

- Container: Store solutions in tightly sealed and clearly labeled vials.[\[1\]](#)
- Temperature: It is recommended to store stock solutions in aliquots at -20°C or below and use them within one month.[\[1\]](#) For solids, store as indicated on the product label in a tightly sealed vial for up to six months from the date of receipt.[\[1\]](#)

3. First Aid Measures:

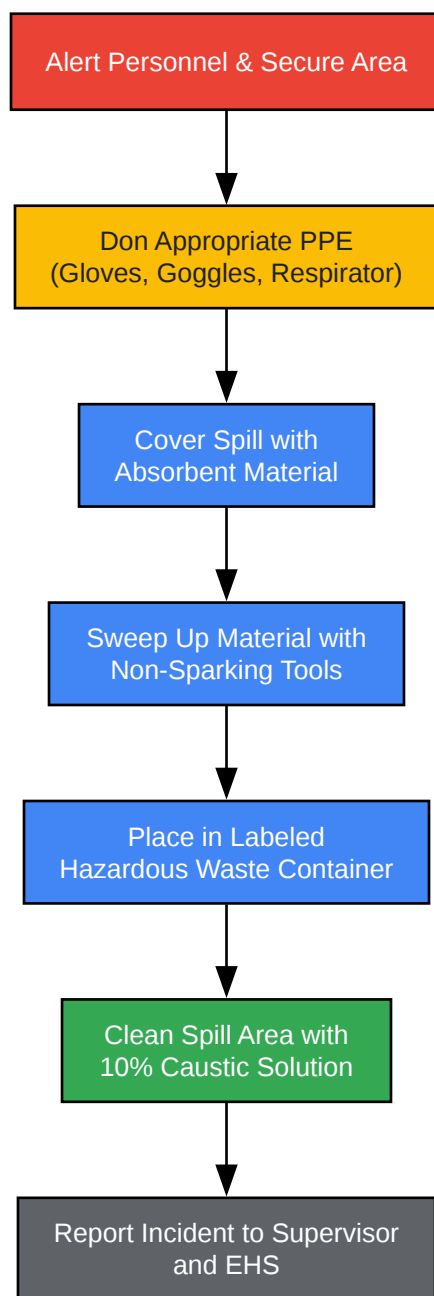
- Skin Contact: Wash the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse.[\[1\]](#)
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing becomes difficult, administer oxygen. If breathing stops, provide artificial respiration.[\[1\]](#)
- Ingestion: Rinse the mouth with water and contact a local poison center or physician.[\[1\]](#)

Spill and Disposal Procedures

Proper containment and disposal are critical to prevent environmental contamination and accidental exposure.

Spill Response Workflow:

In the event of a spill, a clear and immediate response is necessary to mitigate risks.



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Deoxynojirimycin Spill Response Workflow

Disposal Plan:

Deoxynojirimycin and any materials contaminated with it must be treated as hazardous waste.^[7]

- Waste Segregation: Do not mix **Deoxynojirimycin** waste with other waste streams. Keep solid waste (e.g., contaminated gloves, weigh paper) separate from liquid waste.[7]
- Waste Containers:
 - Solid Waste: Use a designated, leak-proof, and clearly labeled hazardous waste container. [7]
 - Liquid Waste: Use a chemically compatible, leak-proof container with a secure screw-top cap, such as high-density polyethylene (HDPE) or glass.[7]
- Disposal Method: All waste containing **Deoxynojirimycin** must be disposed of through a licensed hazardous waste disposal company. Do not discard it in the regular trash or pour it down the drain.[7]
- Empty Containers: The original product container, once empty, should be managed as hazardous waste. The first rinse of the empty container with a suitable solvent must be collected and disposed of as hazardous liquid waste.[7]

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